

# In-Depth Technical Guide to the Physical Properties of 3-Benzenesulfonylpropylamine Hydrochloride

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## Compound of Interest

Compound Name: 3-Benzenesulfonylpropylamine  
hydrochloride

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## Introduction

**3-Benzenesulfonylpropylamine hydrochloride** is a chemical compound of interest in pharmaceutical and chemical research. Its structure, featuring a benzenesulfonyl group and a primary amine, makes it a versatile building block in organic synthesis. This guide provides a comprehensive overview of its known physical properties, drawing from available data. It also outlines detailed experimental protocols for the determination of key physical characteristics, intended to support researchers in their laboratory work.

## Core Physical Properties

The physical properties of **3-Benzenesulfonylpropylamine hydrochloride** are crucial for its handling, storage, and application in various scientific contexts. While some specific quantitative data, such as a precise melting point, are not readily available in the public domain, the following table summarizes the currently known information.

Physical Property	Value	Source(s)
CAS Number	98510-51-1	[1]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>2</sub> S·HCl	[1]
Molecular Weight	235.73 g/mol	[1]
Appearance	White crystalline powder	[1]
Solubility	Excellent solubility in water	[1]
Melting Point	Not available	-
Boiling Point	Not available	-
Density	Not available	-
Storage Conditions	Store at 0-8 °C for short-term and -20°C for long-term.	-

## Experimental Protocols

The following sections detail standardized methodologies for determining the key physical properties of a crystalline solid like **3-Benzenesulfonylpropylamine hydrochloride**.

### Melting Point Determination

The melting point is a critical indicator of a compound's purity.

Principle: The temperature at which a solid transitions to a liquid is its melting point. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., digital melting point device or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

#### Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **3-Benzenesulfonylpropylamine hydrochloride** is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the solid into the sealed end. The sample height should be 2-3 mm.
- **Measurement:**
  - **Digital Apparatus:** The capillary tube is placed in the heating block of the apparatus. A rapid heating rate can be used to determine an approximate melting range. A second, slower determination (1-2 °C/min) is then performed, starting from a temperature about 20 °C below the approximate melting point, to accurately determine the melting range.
  - **Thiele Tube:** The capillary tube is attached to a thermometer, which is then immersed in the oil of a Thiele tube. The tube is heated slowly and evenly, and the temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded.
- **Reporting:** The melting point is reported as a range from the onset of melting to the completion of the process.

## Solubility Determination

Understanding a compound's solubility is essential for its formulation and use in solution-based assays.

**Principle:** Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.

#### Apparatus:

- Vials or test tubes with closures
- Analytical balance

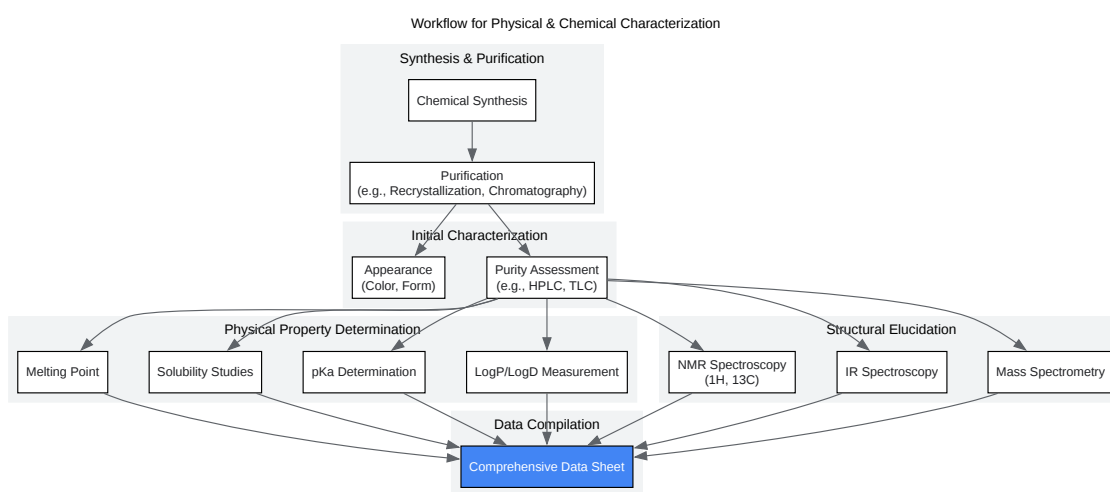
- Volumetric flasks and pipettes
- Constant temperature bath or shaker
- Filtration or centrifugation equipment

Procedure (for solubility in water):

- Preparation of Supersaturated Solution: An excess amount of **3-Benzenesulfonylpropylamine hydrochloride** is added to a known volume of deionized water in a vial.
- Equilibration: The vial is sealed and placed in a constant temperature bath, typically at 25 °C. The mixture is agitated (e.g., using a shaker or magnetic stirrer) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved solid is separated from the solution. This can be achieved by centrifugation followed by careful decantation of the supernatant, or by filtration through a fine-pore filter. It is critical to maintain the temperature during this step to prevent precipitation or further dissolution.
- Quantification: A known volume of the clear, saturated solution is carefully removed and diluted with a suitable solvent. The concentration of the dissolved **3-Benzenesulfonylpropylamine hydrochloride** is then determined using an appropriate analytical technique, such as UV-Vis spectrophotometry, High-Performance Liquid Chromatography (HPLC), or gravimetric analysis after solvent evaporation.
- Calculation: The solubility is expressed in units such as g/100 mL or mol/L.

## Data Visualization

Since no specific signaling pathways or complex experimental workflows involving **3-Benzenesulfonylpropylamine hydrochloride** are documented, the following diagram illustrates a general logical workflow for the physical and chemical characterization of a novel compound.



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Caption: General workflow for the physical and chemical characterization of a synthesized compound.

## Spectroscopic Data

At the time of this writing, specific, publicly available <sup>1</sup>H NMR and IR spectra for **3-Benzenesulfonylpropylamine hydrochloride** were not found. Researchers are advised to

acquire this data experimentally for their specific batches of the compound to confirm its structure and purity.

## Conclusion

**3-Benzenesulfonylpropylamine hydrochloride** is a white crystalline solid with excellent solubility in water. While a comprehensive dataset of its physical properties is not yet publicly available, this guide provides the known information and outlines the standard experimental procedures for determining these essential characteristics. The provided workflow offers a logical framework for the thorough characterization of this and other novel chemical entities in a research and development setting.

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## References

- 1. chemimpex.com [chemimpex.com]
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